

Essential Safety and Operational Guide for Handling Echinochrome A

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Compound of Interest

Compound Name: Echinochrome A

Cat. No.: B3426292

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the handling of **Echinochrome A**, a polyhydroxylated 1,4-naphthoquinone derived from sea urchins. Adherence to these procedures will minimize risk and ensure the integrity of your research.

Echinochrome A is a dark red crystalline powder.^[1] While it is used in pharmaceuticals and as a dietary supplement, indicating a degree of biological compatibility, it should be handled with care in a laboratory setting.^{[1][2][3][4]} It is shipped as a non-hazardous chemical and is stable for extended periods when stored correctly.^{[5][6]}

Personal Protective Equipment (PPE)

When handling **Echinochrome A** in its powdered form or in solution, the following personal protective equipment is essential to prevent exposure and ensure safety.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Glasses with Side Shields or Goggles	To protect against dust particles and splashes of solutions.
Hand Protection	Nitrile Gloves	To prevent skin contact with the powder or its solutions.
Body Protection	Laboratory Coat	To protect clothing and skin from spills.
Respiratory Protection	Dust Mask or Respirator	Recommended when handling the powder outside of a fume hood to avoid inhalation.

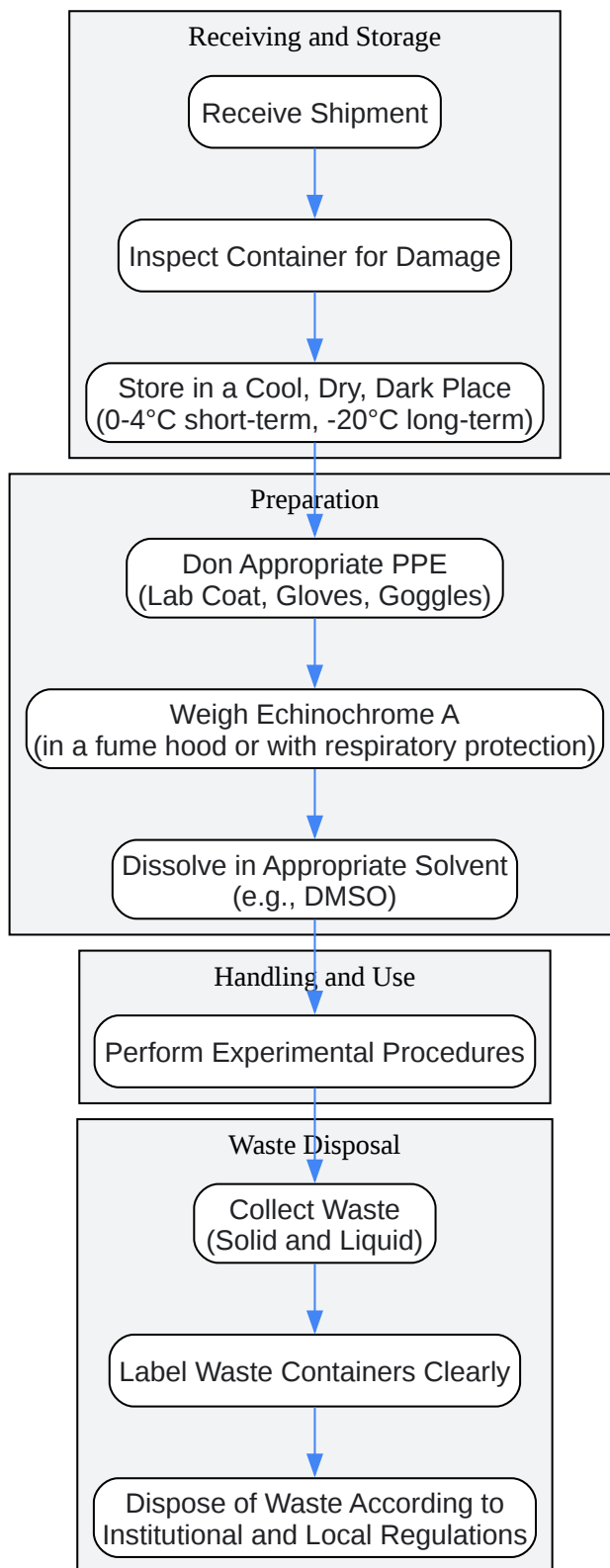
Chemical and Physical Properties

A summary of key quantitative data for **Echinochrome A** is provided below for easy reference.

Property	Value
Molecular Formula	$C_{12}H_{10}O_7$
Molar Mass	266.205 g·mol ⁻¹ [1]
Appearance	Dark red crystalline powder [1]
Solubility in Water	Practically insoluble [1]
Solubility (Other)	Soluble in DMSO; moderately soluble in ethanol; very slightly soluble in chloroform. [1] [5]
Storage Temperature	Short term (days to weeks): 0 - 4 °C; Long term (months to years): -20 °C. [5]

Standard Operating Procedure for Handling Echinochrome A

The following workflow outlines the procedural steps for the safe handling of **Echinochrome A** in a laboratory setting, from reception to disposal.



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Caption: Workflow for Safe Handling of **Echinochrome A**.

Detailed Experimental Protocols

Protocol 1: Preparation of a Stock Solution

- **Preparation:** Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- **Weighing:** If working with the solid form, weigh the required amount of **Echinochrome A** powder in a chemical fume hood to minimize inhalation risk. If a fume hood is not available, a dust mask should be worn.
- **Dissolving:** **Echinochrome A** is practically insoluble in water but soluble in DMSO and moderately soluble in ethanol.[1][5] To prepare a stock solution, add the weighed powder to the desired volume of the appropriate solvent (e.g., DMSO) in a suitable container.
- **Mixing:** Gently vortex or sonicate the solution until the **Echinochrome A** is completely dissolved.
- **Storage:** Store the prepared solution at the recommended temperature (0-4°C for short-term, -20°C for long-term) in a tightly sealed, light-protected container.[5]

Disposal Plan

Proper disposal of **Echinochrome A** and its associated waste is crucial to maintain a safe laboratory environment.

- **Solid Waste:**
 - Collect any unused **Echinochrome A** powder and contaminated materials (e.g., weigh boats, pipette tips) in a designated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:**

- Dispose of **Echinochrome A** solutions and any contaminated solvents in a properly labeled hazardous liquid waste container. Do not pour down the drain.
- Decontamination:
 - Wipe down all surfaces that have come into contact with **Echinochrome A** with a suitable cleaning agent.
- Final Disposal:
 - All waste must be disposed of in accordance with your institution's and local environmental regulations for chemical waste.

By following these guidelines, you can ensure the safe and effective use of **Echinochrome A** in your research endeavors, fostering a culture of safety and responsibility in the laboratory.

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